

4-Propylnonane: A Technical Overview of a Compound with Untapped Research Potential

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the current state of knowledge regarding **4-Propylnonane**. A thorough review of available scientific literature and chemical databases indicates a significant gap in documented research applications for this specific branched alkane. While its derivatives and related structures show utility in areas such as polymer synthesis, **4-Propylnonane** itself remains a largely unexplored molecule. This document aims to provide a comprehensive summary of its known properties and to highlight a potential, albeit hypothetical, research avenue inspired by a closely related compound, thereby serving as a foundational resource for future investigations.

Physicochemical Properties of 4-Propylnonane

Quantitative data for **4-Propylnonane** is primarily computational, sourced from chemical databases. These properties are essential for its handling, purification, and analysis in any potential research context.

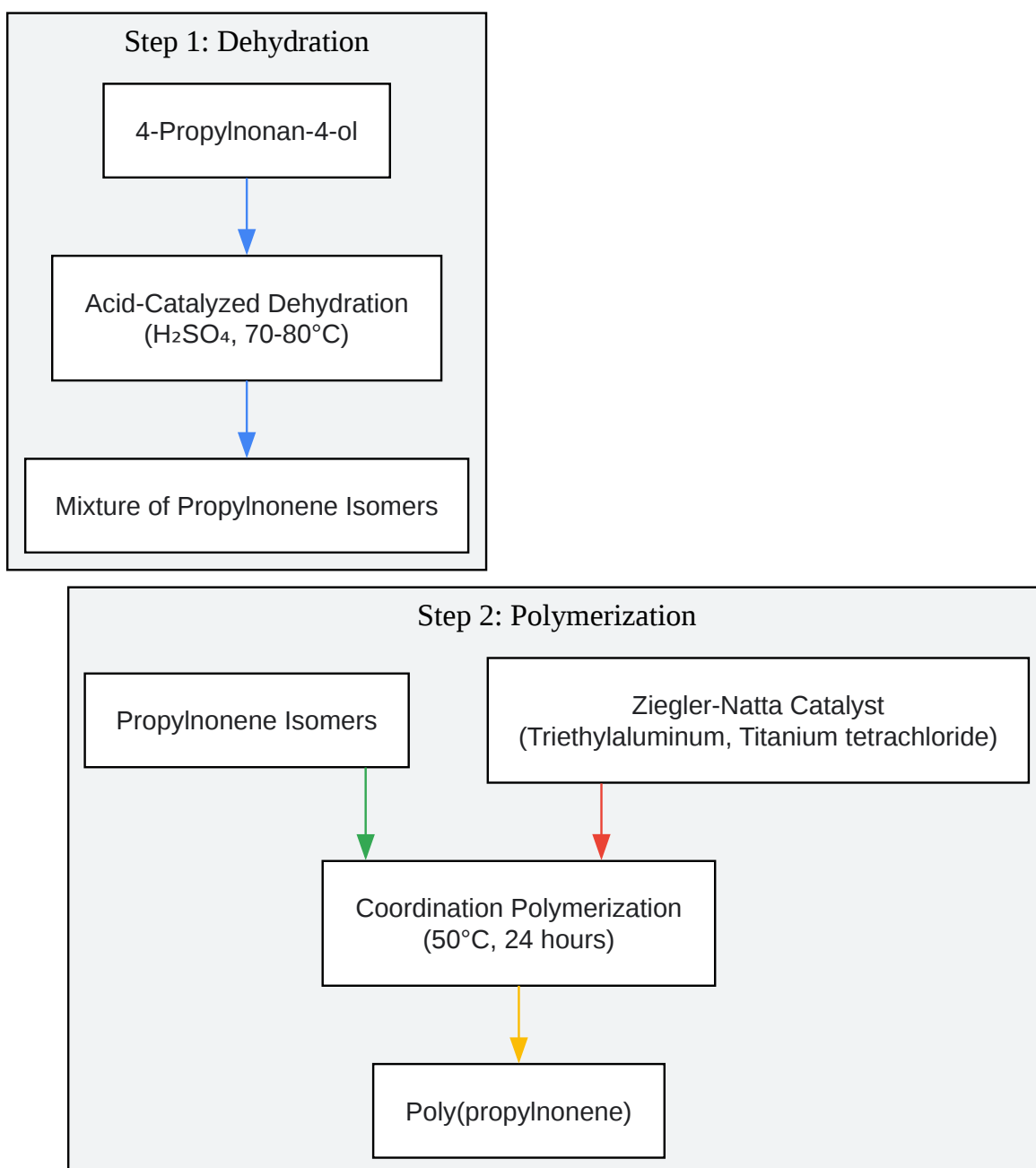
Property	Value	Source
Molecular Formula	C12H26	[1][2][3][4][5]
Molecular Weight	170.33 g/mol	[3][4][5]
CAS Number	6165-37-3	[1][2][4][5]
IUPAC Name	4-propylnonane	[4]
Canonical SMILES	CCCCC(CCC)CCC	[1]
InChI Key	QLKPGWNXMMBQMG-UHFFFAOYSA-N	[1][4]
Computed XLogP3-AA	6.4	[4]
Hydrogen Bond Donor Count	0	[1][4]
Hydrogen Bond Acceptor Count	0	[1][4]
Rotatable Bond Count	8	[1][4]
Exact Mass	170.203450829 Da	[4]
Topological Polar Surface Area	0 Å ²	[1][4]
Heavy Atom Count	12	[1][4]
Complexity	70.1	[1][4]

Potential Research Application: A Hypothetical Pathway in Polymer Synthesis

While direct applications for **4-Propylnonane** are not documented, a hypothetical application for a closely related tertiary alcohol, 4-propylnonan-4-ol, has been proposed in the synthesis of novel polyolefins.[6] This suggests a potential avenue of investigation for **4-Propylnonane** derivatives. The proposed synthesis involves the creation of a unique polyolefin, poly(propylnonene), which could have applications in drug delivery and medical device fabrication due to its potential for high solubility in organic solvents and compatibility with hydrophobic active pharmaceutical ingredients.[6]

Experimental Workflow: Synthesis of Poly(propylnonene) from 4-Propylnonan-4-ol

The following diagram outlines the hypothetical two-step process for the synthesis of poly(propylnonene).[6]



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A diagram illustrating the hypothetical synthesis of poly(propylnonene).

Detailed Experimental Protocols

The following are detailed methodologies for the key experiments in the hypothetical synthesis of poly(propylnonene).[6]

Protocol 1: Synthesis of Propylnonene Isomers via Dehydration of 4-Propylnonan-4-ol

This protocol outlines the acid-catalyzed dehydration of 4-propylnonan-4-ol to produce a mixture of alkene isomers.[6]

Materials:

- 4-Propylnonan-4-ol
- Concentrated sulfuric acid (H_2SO_4 , 98%)
- Anhydrous magnesium sulfate (MgSO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Deionized water
- Diethyl ether
- Round-bottom flask with distillation head
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 250 mL round-bottom flask, add 50.0 g of 4-propylnonan-4-ol.[6]
- While stirring in an ice bath, slowly add 5.0 mL of concentrated sulfuric acid to the flask.[6]
- Set up the flask for fractional distillation.[6]
- Gently heat the mixture to 70-80°C. The alkene products will co-distill with water as they are formed.[6]
- Collect the distillate in a flask cooled in an ice bath.[6]
- Continue distillation until no more organic product is observed.[6]
- Transfer the distillate to a separatory funnel and wash with saturated sodium bicarbonate solution, followed by deionized water.
- Dry the organic layer with anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the diethyl ether using a rotary evaporator to yield the propylnonene isomer mixture.

Protocol 2: Polymerization of Propylnonene Isomers

This protocol describes the coordination polymerization of the propylnonene isomers using a Ziegler-Natta catalyst.[6]

Materials:

- Propylnonene isomer mixture
- Anhydrous hexane
- Triethylaluminum solution
- Titanium tetrachloride
- Schlenk flasks
- Cannula

Procedure:

- In a 500 mL Schlenk flask under an argon atmosphere, add 200 mL of anhydrous hexane.
- Add 20.0 g of the propylnonene isomer mixture to the flask.[6]
- In a separate Schlenk flask, prepare the catalyst by adding 100 mL of anhydrous hexane and cooling to 0°C.[6]
- Slowly add 1.0 mL of triethylaluminum solution, followed by the slow addition of 0.1 mL of titanium tetrachloride. A brown precipitate will form.[6]
- Age the catalyst suspension for 30 minutes at room temperature.[6]
- Transfer the catalyst suspension to the monomer solution via cannula.[6]
- Stir the reaction mixture vigorously at 50°C for 24 hours.[6]
- Quench the reaction by the slow addition of acidified methanol.
- Filter the resulting polymer and wash with methanol.
- Dry the polymer under vacuum to a constant weight.

Conclusion and Future Outlook

The current body of scientific literature presents a clear void in the understanding and application of **4-Propylnonane**. While its basic physicochemical properties are computationally predicted, its potential utility in materials science, drug development, or as a specialty chemical remains to be determined. The hypothetical synthesis of a novel polyolefin from a related alcohol, 4-propylnonan-4-ol, provides a conceptual starting point for exploring the reactivity of similar C12 branched alkanes and their derivatives.[6]

Future research should focus on the following areas:

- **Experimental Verification of Physicochemical Properties:** Establishing accurate, experimentally determined data for properties such as boiling point, density, and viscosity.

- Exploration of Synthesis and Derivatization: Developing efficient synthetic routes to **4-Propylnonane** and its functionalized derivatives.
- Screening for Biological Activity: Investigating the potential for **4-Propylnonane** and its derivatives to exhibit biological effects, which could be relevant for drug development.
- Materials Science Applications: Exploring the use of **4-Propylnonane** as a building block or additive in the development of new materials.

The lack of existing research on **4-Propylnonane** signifies a unique opportunity for novel discoveries. This guide serves to equip researchers with the foundational knowledge and a conceptual framework to initiate such exploratory studies.

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